

Physical properties of 2-Aminodiphenylamine (melting point, solubility)

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Compound of Interest

Compound Name: 2-Aminodiphenylamine

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Technical Guide: Physical Properties of 2-Aminodiphenylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-Aminodiphenylamine** (CAS No. 534-85-0), specifically its melting point and solubility. This document is intended to serve as a valuable resource for professionals in research and development who utilize this compound in chemical synthesis and pharmaceutical applications.

Core Physical Properties

2-Aminodiphenylamine, also known as N-phenyl-o-phenylenediamine, is an aromatic amine with the molecular formula $C_{12}H_{12}N_2$.^{[1][2]} Its physical state at room temperature is typically a white to light yellow or red-brown crystalline powder.^{[1][3][4]} The physical characteristics of this compound are critical for its handling, storage, and application in various chemical reactions.

Data Summary

The following table summarizes the key quantitative physical properties of **2-Aminodiphenylamine**.

Property	Value
Melting Point	77-80 °C[1][2][4]
Solubility in Water	Insoluble[1][2][5]
Solubility in Organic Solvents	Soluble in acetone, chloroform, and benzene.[1][2][5]

Experimental Protocols

The determination of the physical properties outlined above is conducted through standardized laboratory procedures. Below are detailed methodologies for assessing the melting point and solubility of organic compounds like **2-Aminodiphenylamine**.

Melting Point Determination

The melting point of an organic solid is a crucial indicator of its purity. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[1] Impurities tend to lower and broaden the melting point range.[1][2]

Methodology: Capillary Tube Method (Thiele Tube or Mel-Temp Apparatus)

- Sample Preparation: A small amount of the dry, finely powdered **2-Aminodiphenylamine** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[3][5]
- Apparatus Setup:
 - Thiele Tube: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[2] This assembly is then immersed in a high-boiling point liquid (e.g., mineral oil or silicone oil) within a Thiele tube.[2]
 - Mel-Temp Apparatus: The capillary tube is inserted into the heating block of the apparatus.[1]
- Heating: The apparatus is heated slowly and steadily, at a rate of approximately 1-2°C per minute, especially near the expected melting point.[2] For a Thiele tube, the side arm is heated to create a convection current for uniform temperature distribution.[2]

- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a liquid is recorded as the end of the melting range.[1][6]
- **Purity Assessment:** A narrow melting point range is indicative of a high-purity sample.

Solubility Determination

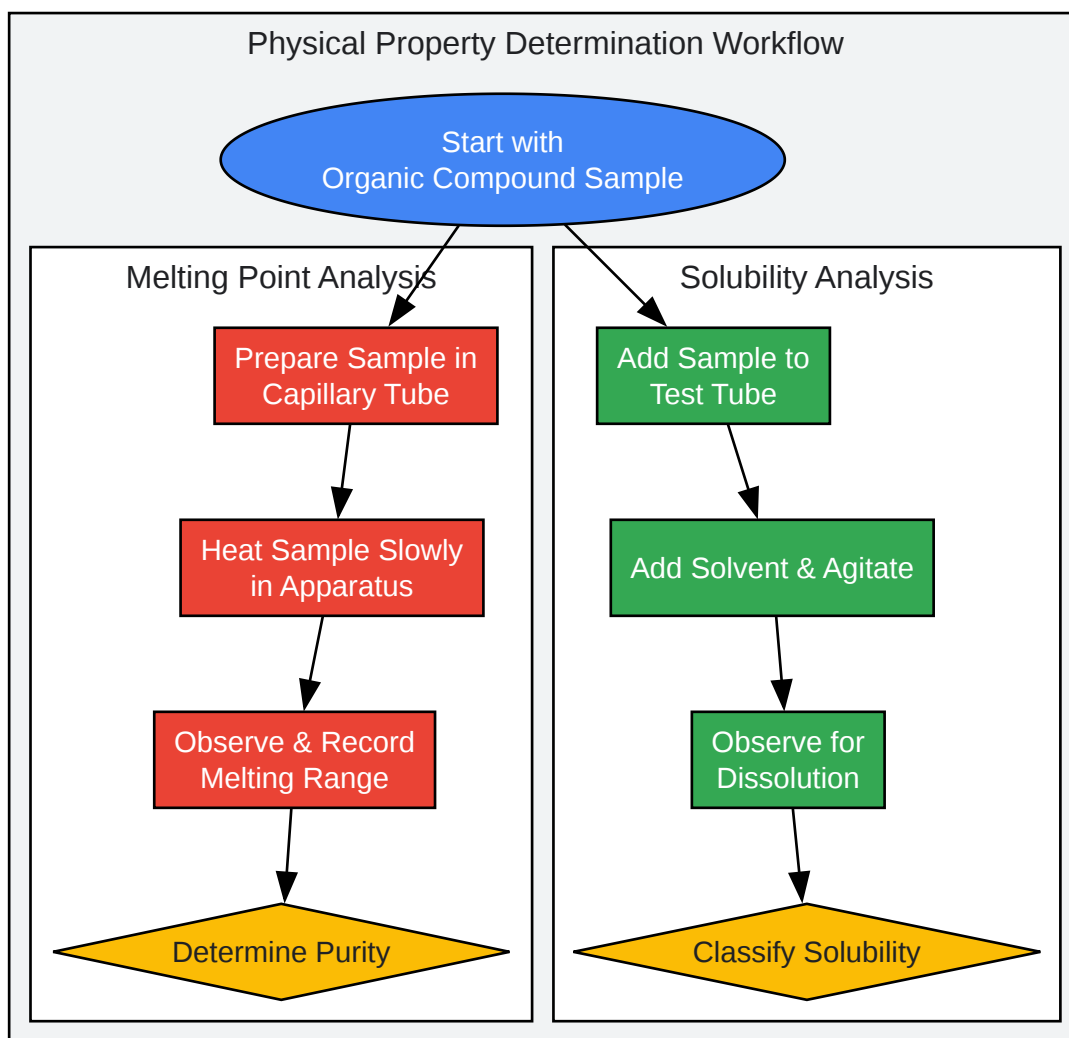
Solubility is determined by observing the extent to which a solute dissolves in a solvent to form a homogeneous solution. The general principle of "like dissolves like" is a useful initial guide, where polar compounds dissolve in polar solvents and nonpolar compounds in nonpolar solvents.[7]

Methodology: Qualitative Solubility Testing

- **Sample Preparation:** A small, measured amount of **2-Aminodiphenylamine** (e.g., 10-20 mg) is placed into a clean test tube.
- **Solvent Addition:** A measured volume of the desired solvent (e.g., 1 mL of water, acetone, chloroform, or benzene) is added to the test tube.[8]
- **Mixing:** The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) at a controlled temperature.
- **Observation:** The mixture is visually inspected to determine if the solid has completely dissolved.
 - **Soluble:** No solid particles are visible, and the solution is clear.
 - **Slightly Soluble:** Some, but not all, of the solid has dissolved.
 - **Insoluble:** The solid remains undissolved in the solvent.[8]
- **Systematic Testing:** For a comprehensive solubility profile, this procedure is repeated with a range of solvents of varying polarities. If a compound is water-insoluble, further tests with acidic (e.g., 5% HCl) and basic (e.g., 5% NaOH) solutions can be performed to identify acidic or basic functional groups.[8]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physical properties of an organic compound such as **2-Aminodiphenylamine**.



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Caption: Workflow for determining melting point and solubility.

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